

A Comparative Guide to the Fastness Properties of Anthraquinone Vat Dyes

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Compound of Interest

Compound Name: C.I. Vat Yellow 2

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the fastness properties of several key anthraquinone vat dyes. The information presented is collated from technical data sheets and research articles to aid in the selection of appropriate dyes for various applications where high performance is critical.

Anthraquinone vat dyes are a class of synthetic colorants renowned for their exceptional fastness properties, making them a preferred choice for textiles that require durability against washing, light exposure, and rubbing.^[1] Their robust chemical structure, based on the anthraquinone skeleton, imparts this high level of resistance.^[2]

Comparative Fastness Data of Selected Anthraquinone Vat Dyes

The following table summarizes the light, wash, and rubbing fastness properties of a selection of commercially significant anthraquinone vat dyes. The data has been compiled from various technical sources and is presented using standard industry rating scales.

C.I. Name	Chemical Structure	Light Fastness (Blue Wool Scale, 1-8)	Wash Fastness (Grey Scale, 1-5)	Rubbing Fastness (Crocking) (Grey Scale, 1-5)
Vat Blue 4	[Image of the chemical structure of Vat Blue 4]	7-8 ^[3]	Excellent ^[3]	-
Vat Green 1	[Image of the chemical structure of Vat Green 1]	7 ^[4]	4-5	Dry: 4-5, Wet: 4
Vat Violet 1	[Image of the chemical structure of Vat Violet 1]	6-7	4-5	-
Vat Violet 10	[Image of the chemical structure of Vat Violet 10]	7	4-5	-
Vat Red 10	[Image of the chemical structure of Vat Red 10]	6-7	5	-
Vat Brown 3	[Image of the chemical structure of Vat Brown 3]	7-8	5	Dry: 4-5, Wet: 4-5
Vat Orange 7	[Image of the chemical structure of Vat Orange 7]	7-8	4-5	Dry: 3-4

Experimental Protocols

The fastness data presented in this guide is determined by standardized experimental protocols. The following are detailed methodologies for the key fastness tests cited.

Light Fastness Testing (Based on AATCC Test Method 16.3 / ISO 105-B02)

This test determines the resistance of the color of textiles to the action of an artificial light source that simulates natural daylight.

- **Specimen Preparation:** A sample of the dyed textile is prepared according to the standard's specifications. A portion of the specimen is covered with an opaque mask.
- **Exposure:** The specimen, along with a set of Blue Wool standards with known lightfastness ratings, is exposed to a xenon arc lamp under controlled conditions of temperature and humidity.
- **Evaluation:** The exposure is continued until a specified color change is observed on the Blue Wool standard corresponding to the desired fastness level. The color change of the exposed portion of the test specimen is then compared to the unexposed (masked) portion.
- **Rating:** The light fastness is rated by comparing the degree of fading of the specimen to that of the Blue Wool standards. The rating is given on a scale of 1 to 8, where 8 indicates excellent light fastness.

Wash Fastness Testing (Based on ISO 105-C06)

This method assesses the resistance of a textile's color to domestic and commercial laundering procedures.

- **Specimen Preparation:** A specimen of the dyed textile is stitched together with a multifiber test fabric containing strips of different common fibers (e.g., cotton, wool, polyester, nylon, acrylic, acetate).
- **Washing Procedure:** The composite specimen is placed in a stainless steel container with a specified volume of a standard soap solution and stainless steel balls (to simulate

mechanical action). The container is then agitated in a laundering machine at a specified temperature and for a set duration.

- **Rinsing and Drying:** After the washing cycle, the specimen is rinsed thoroughly and dried under specified conditions.
- **Evaluation:** The change in color of the dyed specimen and the degree of staining on each of the fiber strips in the multifiber fabric are assessed by comparing them with the Grey Scale for Color Change and the Grey Scale for Staining, respectively.
- **Rating:** The wash fastness is rated on a scale of 1 to 5, where 5 represents no change in color and no staining.

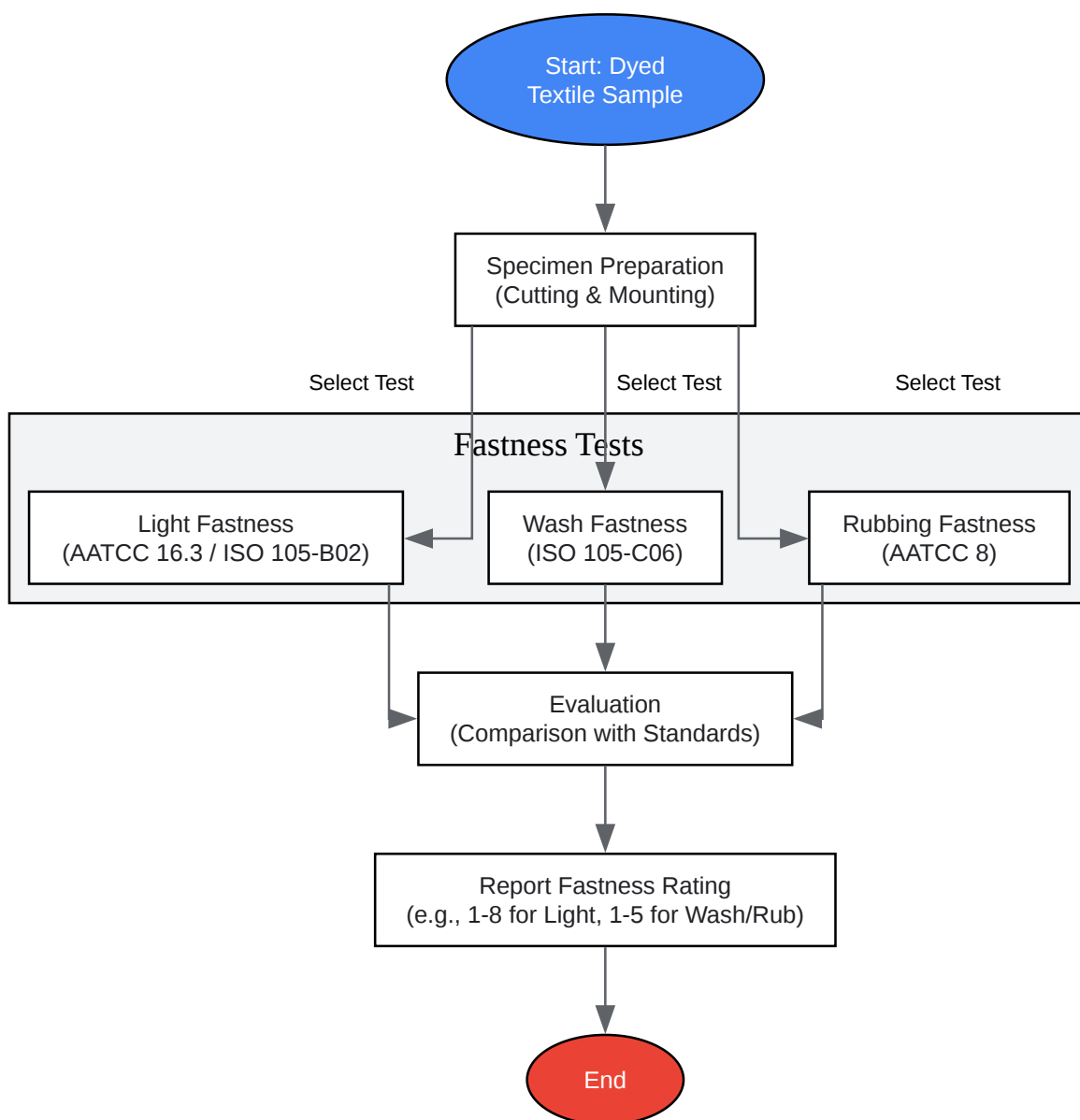
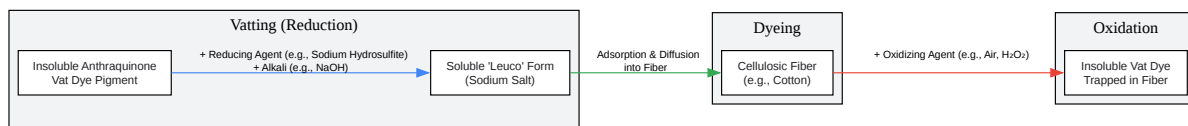
Rubbing Fastness (Crocking) Testing (Based on AATCC Test Method 8)

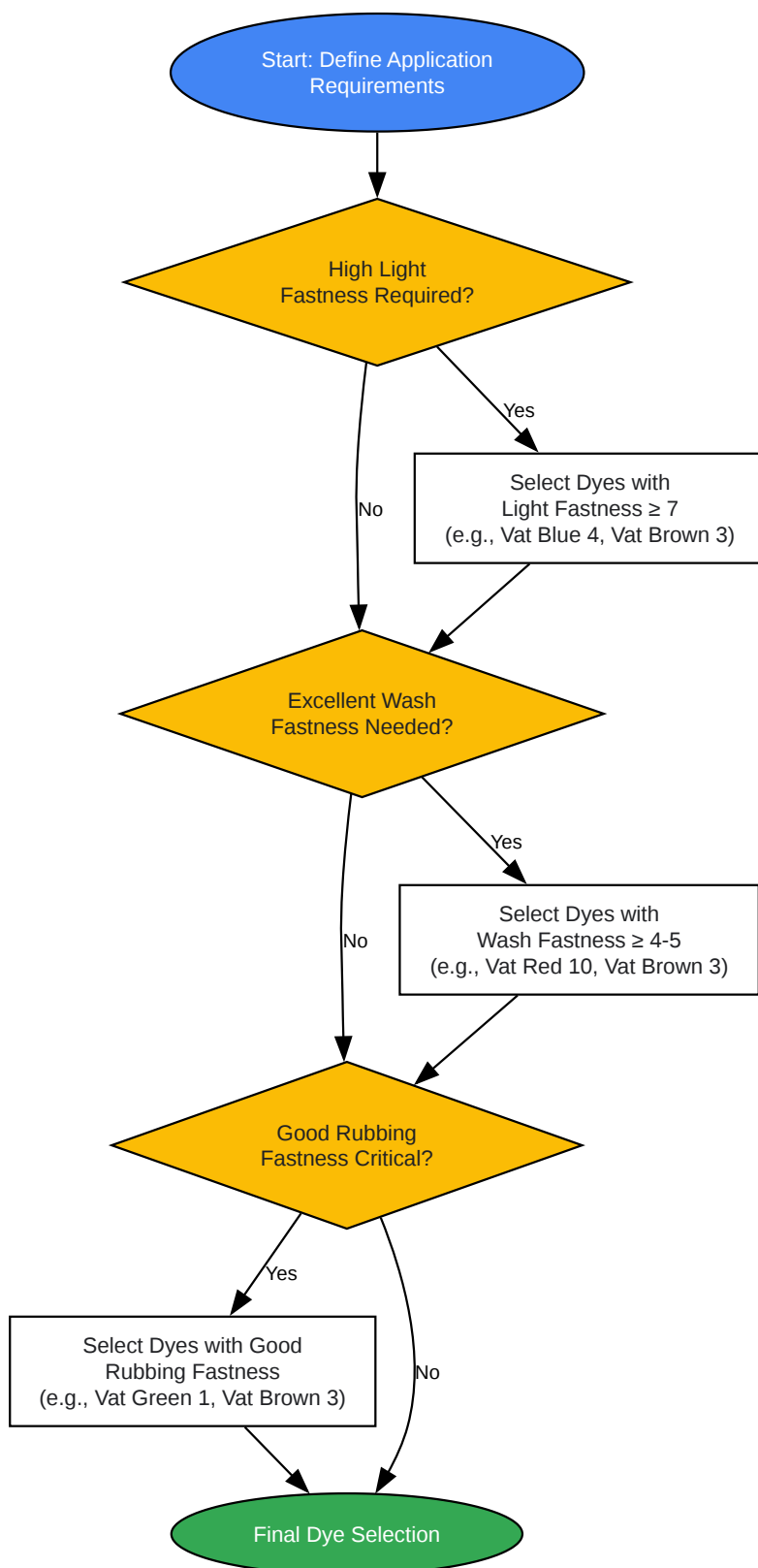
This test evaluates the amount of color transferred from the surface of a colored textile to another surface by rubbing.

- **Specimen Preparation:** A specimen of the dyed textile is mounted on the base of a crockmeter.
- **Rubbing Procedure:** A standard white cotton test cloth is mounted on the rubbing finger of the crockmeter. The finger is then moved back and forth across the test specimen a specified number of times with a constant downward force. This procedure is performed with both a dry and a wet test cloth.
- **Evaluation:** The amount of color transferred to the white test cloth is assessed by comparing it with the Grey Scale for Staining or the Chromatic Transference Scale.
- **Rating:** The rubbing fastness is rated on a scale of 1 to 5, where 5 indicates no color transfer.

Visualizations

The following diagrams illustrate key processes and logical workflows related to the application and testing of anthraquinone vat dyes.





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